

Introduction: The Strategic Importance of 2-Chloro-6-iodopyrazine in Synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-6-iodopyrazine

Cat. No.: B3024086

[Get Quote](#)

2-Chloro-6-iodopyrazine is a disubstituted pyrazine derivative that serves as a highly versatile and valuable building block in modern organic synthesis. The pyrazine core is a common motif in numerous biologically active compounds, including approved pharmaceuticals^[1]. The strategic placement of two different halogen atoms—chlorine and iodine—on the pyrazine ring imparts differential reactivity, allowing for selective, stepwise functionalization. This attribute makes it an indispensable tool for researchers, particularly in the fields of medicinal chemistry and drug discovery, enabling the efficient construction of complex molecular architectures^{[2][3]}. This guide provides a comprehensive overview of its chemical properties, a representative synthetic protocol, methods for characterization, and its applications as a key intermediate.

Physicochemical and Structural Properties

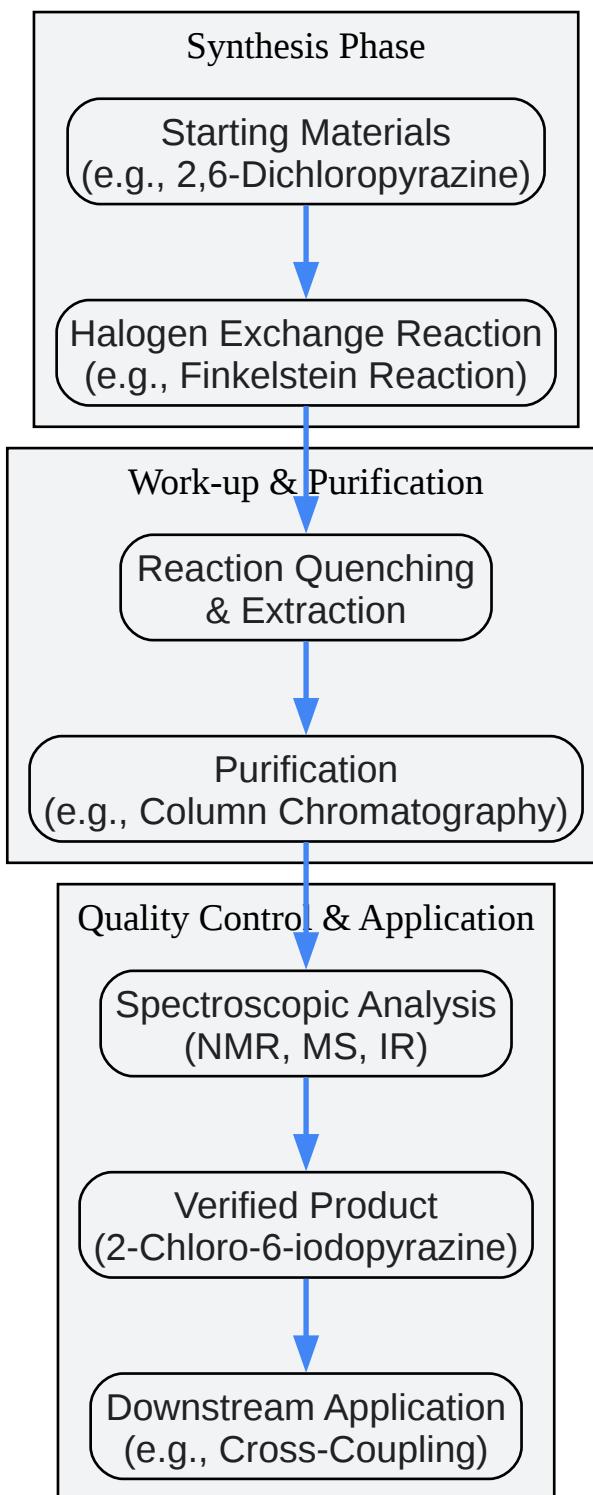
The fundamental properties of **2-Chloro-6-iodopyrazine** are crucial for its handling, storage, and application in synthetic chemistry. Its identity is defined by a unique combination of molecular formula, weight, and registry numbers.

Property	Value	Source
Molecular Formula	C ₄ H ₂ ClI ₂ N ₂	[2] [4]
Molecular Weight	240.43 g/mol	[2] [4]
Monoisotopic Mass	239.89513 Da	[5]
CAS Number	120531-35-3	[2] [4]
Predicted Boiling Point	252.6 ± 35.0 °C	[2]
Predicted Density	2.187 ± 0.06 g/cm ³	[2]
Appearance	Solid (Typical)	
InChI Key	OVZLLWLBKKQGKP- UHFFFAOYSA-N	[5]
SMILES	C1=C(N=C(C=N1)I)Cl	[5]

Storage and Handling: **2-Chloro-6-iodopyrazine** should be stored in a tightly closed container in a dry, cool, and well-ventilated place, ideally under an inert atmosphere and protected from light[\[2\]](#). Standard safety protocols for handling halogenated organic compounds should be followed.

Synthesis and Purification Workflow

The synthesis of functionalized pyrazines often involves multi-step sequences. While numerous specific pathways can be envisioned, a general workflow encompasses synthesis, isolation, and purification, followed by rigorous characterization to ensure quality for subsequent applications.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. 2-Chloro-6-iodopyrazine [myskinrecipes.com]
- 3. nbinno.com [nbino.com]
- 4. 120531-35-3 | MFCD26516149 | 2-Chloro-6-iodopyrazine [aaronchem.com]
- 5. PubChemLite - 2-chloro-6-iodopyrazine (C4H2ClIN2) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Introduction: The Strategic Importance of 2-Chloro-6-iodopyrazine in Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3024086#molecular-weight-and-formula-of-2-chloro-6-iodopyrazine>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com